

Part 1: Mechanistic Overview & Frequently Asked Questions (FAQs)

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Compound of Interest

Compound Name: *N*-Phenyl-1H-pyrazol-4-amine

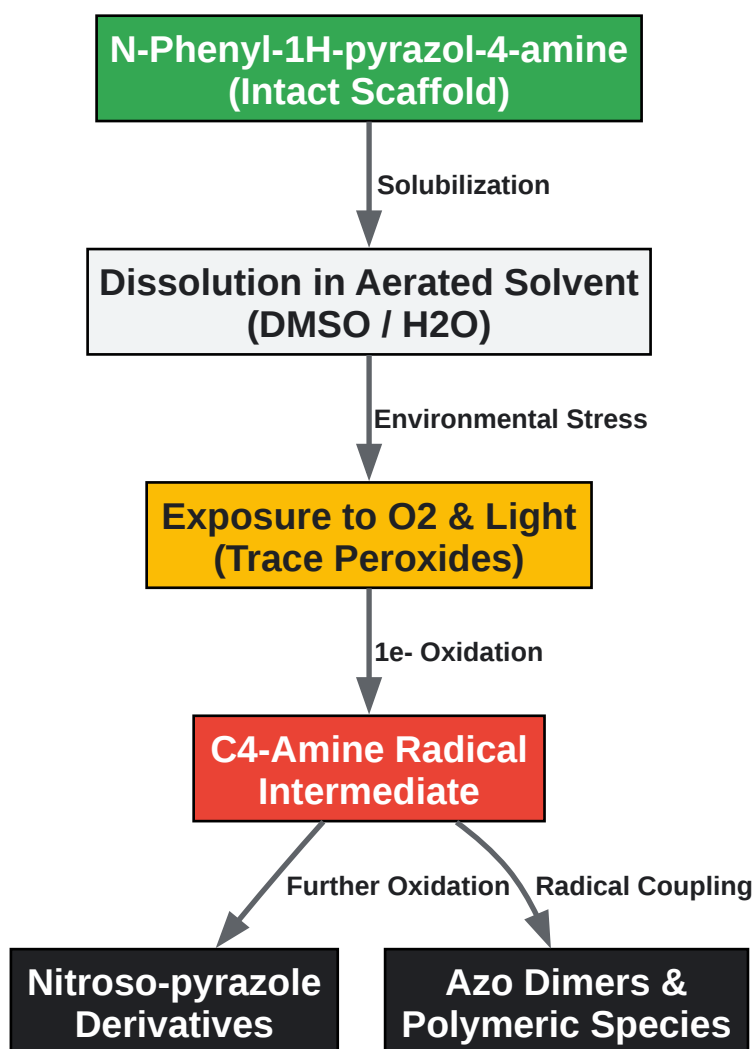
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Q: Why does my **N-Phenyl-1H-pyrazol-4-amine** solution turn pink, red, or brown over time? A: This color change is the definitive hallmark of air oxidation[2]. The pyrazole ring donates significant electron density to the C4-amine, rendering it highly nucleophilic and susceptible to single-electron oxidation by dissolved oxygen. This process generates a highly reactive C4-amine radical intermediate, which rapidly cascades into highly conjugated, colored degradation products such as nitroso-pyrazoles and azo dimers[3].

Q: Is DMSO a suitable solvent for long-term storage of aminopyrazoles? A: No. While DMSO provides excellent initial solubility for **N-Phenyl-1H-pyrazol-4-amine**[4], it is highly hygroscopic and often contains trace oxidants (e.g., dimethyl sulfide oxidation byproducts). When exposed to ambient air, DMSO accelerates oxidative degradation. Stock solutions in DMSO should be prepared freshly or stored strictly at -80°C in single-use aliquots under an inert atmosphere.

Q: How does pH affect the stability of this compound in aqueous buffers? A: Stability is inversely proportional to pH. At physiological pH (7.4), the free base of the C4-amine is fully exposed to dissolved oxygen, leading to rapid degradation[5]. At acidic pH (e.g., pH 4.0), the amine is protonated to form an ammonium salt. This protonation withdraws electron density, significantly increasing the oxidation potential and stabilizing the molecule in solution.



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Fig 1. Oxidative degradation pathway of **N-Phenyl-1H-pyrazol-4-amine** in aerated solutions.

Part 2: Troubleshooting Guide

Issue 1: Inconsistent IC50 values in in vitro biochemical assays.

- Causality: If the compound degrades during the serial dilution process or prolonged incubation, the effective concentration of the active pharmacophore decreases. Furthermore, reactive degradation products (like nitroso intermediates) can non-specifically and covalently bind to the target protein, leading to false positives or irreproducible IC50 shifts[3].

- Resolution: Prepare assay plates using degassed buffers. Incorporate a mild, non-nucleophilic antioxidant (e.g., ascorbic acid) if compatible with your assay biology. Limit ambient light exposure, as photo-oxidation accelerates radical formation.

Issue 2: Precipitation vs. Degradation ambiguity in LC-MS.

- Causality: A drop in the primary MS peak area can result from either the compound crashing out of solution (precipitation) or chemical degradation.
- Resolution (Self-Validating System): Always spike a chemically stable Internal Standard (IS) (e.g., labetalol or caffeine) into the solvent before dissolution. If the Aminopyrazole/IS ratio decreases over time while the IS absolute area remains constant, chemical degradation is confirmed. If both absolute areas drop simultaneously, physical precipitation is occurring.

Part 3: Quantitative Stability Data

To guide your experimental design, the following table summarizes the stability profile of **N-Phenyl-1H-pyrazol-4-amine** across various common laboratory conditions.

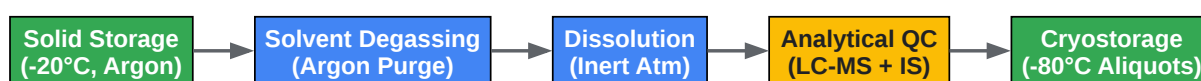
Solvent System	Temperature	Atmosphere	Half-Life ($t_{1/2}$)	Primary Degradant Identified
DMSO (Aerated)	25°C	Ambient Air	< 12 hours	Azo dimers / Nitroso species
DMSO (Degassed)	25°C	Argon	~ 72 hours	Trace oxidation products
DMSO (Degassed)	-20°C	Argon	> 3 months	None detected
Aqueous Buffer (pH 7.4)	37°C	Ambient Air	< 8 hours	Polymeric species
Aqueous Buffer (pH 4.0)	25°C	Ambient Air	~ 48 hours	Minimal (Amine protonated)

Part 4: Experimental Protocols

Protocol 1: Preparation of Oxidation-Resistant Stock Solutions

This protocol utilizes a self-validating framework to ensure that the stock solution remains viable for downstream assays.

- Solvent Degassing: Purge the chosen solvent (DMSO or aqueous buffer) with Argon gas for a minimum of 15 minutes.
 - Causality: Removes dissolved oxygen, which is the primary electron acceptor driving aminopyrazole degradation[2].
- Internal Standard (IS) Spiking: Add 1 μM of a stable IS (e.g., caffeine) to the degassed solvent.
 - Causality: Creates a self-validating baseline. Any future LC-MS analysis will compare the Aminopyrazole/IS ratio, decoupling true chemical degradation from physical precipitation.
- Dissolution under Inert Atmosphere: Dissolve the solid **N-Phenyl-1H-pyrazol-4-amine** in the degassed solvent inside a glovebox or under a continuous Argon stream.
- Aliquoting and Cryostorage: Immediately divide the solution into single-use aliquots and store at -80°C in opaque, tightly sealed tubes.
 - Causality: Prevents freeze-thaw cycles and photo-oxidation, which rapidly generate nitroso intermediates[3].



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Fig 2. Self-validating workflow for the preparation and storage of aminopyrazole solutions.

Protocol 2: Forced Degradation & Stability-Indicating Assay

Before utilizing **N-Phenyl-1H-pyrazol-4-amine** in long-term cellular assays, perform a forced degradation study to ensure your analytical methods can accurately detect its breakdown products^[1].

- **Baseline Establishment:** Run the freshly prepared stock solution (from Protocol 1) on LC-MS to establish the t=0 Aminopyrazole/IS ratio.
- **Stress Induction:** Expose equal aliquots to three specific stress conditions: (A) Ambient air at 25°C, (B) 0.3% H₂O₂, and (C) UV light exposure.
 - **Causality:** Forced degradation intentionally accelerates breakdown to identify the specific retention times and m/z values of degradation products, ensuring the analytical method is truly stability-indicating.
- **Kinetic Sampling:** Pull 10 µL samples at 1h, 4h, 8h, and 24h. Immediately quench the reactions by diluting into cold (-20°C) acetonitrile.
- **Data Analysis:** Plot the normalized Aminopyrazole/IS ratio over time. A valid assay must demonstrate mass balance—the loss of the parent compound's peak area must proportionally match the appearance of degradation product peaks.

References

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